

# 4-Cyclopropoxybenzoic Acid: A Versatile Building Block in Modern Organic Synthesis

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## Compound of Interest

Compound Name: 4-Cyclopropoxybenzoic acid

Cat. No.: B155675

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Cyclopropoxybenzoic acid**, a substituted aromatic carboxylic acid, has emerged as a valuable building block in organic synthesis, particularly in the realm of drug discovery and development. Its unique structural motif, featuring a cyclopropoxy group attached to a benzoic acid core, imparts favorable physicochemical and pharmacological properties to parent molecules. The cyclopropyl group, a bioisostere of larger alkyl or phenyl groups, can enhance metabolic stability, improve binding affinity to biological targets, and modulate lipophilicity. This technical guide provides a comprehensive overview of the synthesis, properties, and applications of **4-cyclopropoxybenzoic acid**, with a focus on its utility in the design and synthesis of novel therapeutic agents.

## Physicochemical Properties

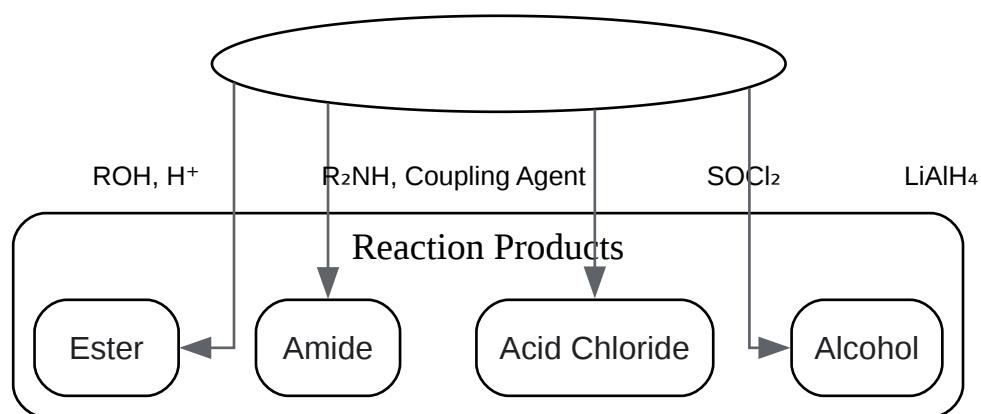
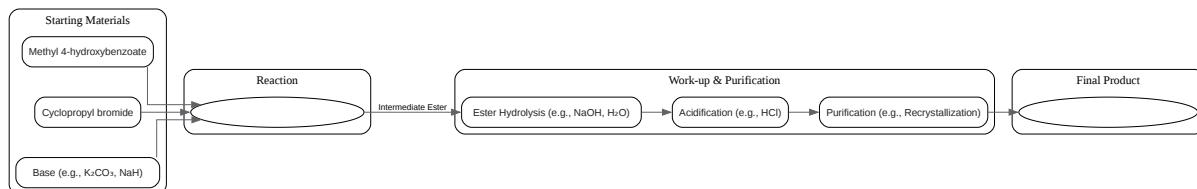
While extensive experimental data for **4-cyclopropoxybenzoic acid** is not readily available in public literature, its properties can be inferred from closely related analogs and computational predictions. A summary of key identifiers and predicted properties is presented in Table 1. The octanol-water partition coefficient (LogP) suggests a moderate lipophilicity, a crucial parameter for drug absorption and distribution.

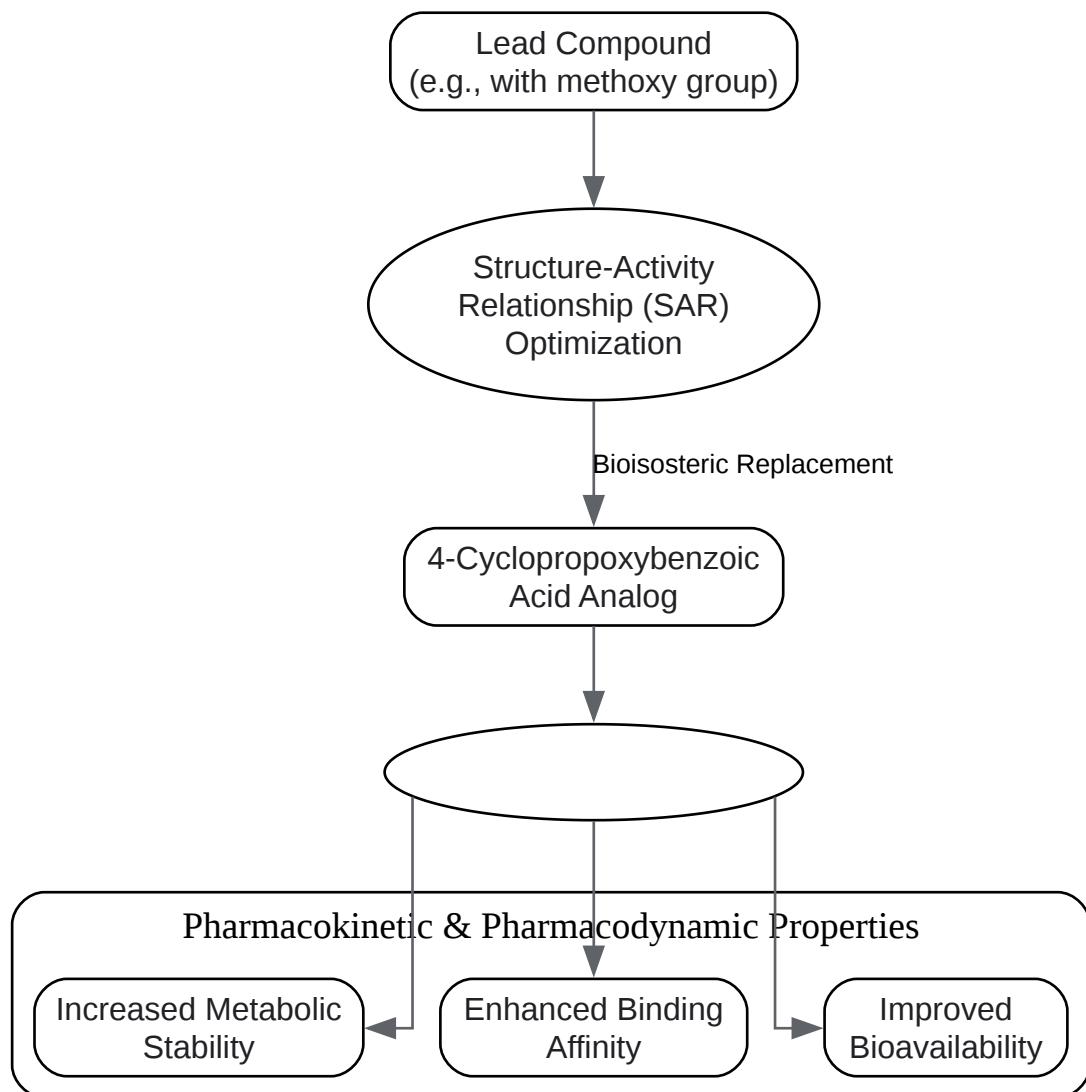
Table 1: Physicochemical Properties and Identifiers of **4-Cyclopropoxybenzoic Acid**

Property	Value	Source
IUPAC Name	4-Cyclopropoxybenzoic acid	N/A
CAS Number	62577-90-6	Supplier Data
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>3</sub>	Calculated
Molecular Weight	178.18 g/mol	Calculated
Predicted LogP	2.1	ChemDraw
Predicted pKa	4.35 ± 0.10	ChemAxon
Appearance	White to off-white solid	Typical for benzoic acid derivatives

## Synthesis of 4-Cyclopropoxybenzoic Acid

The synthesis of **4-cyclopropoxybenzoic acid** typically proceeds via a Williamson ether synthesis, a robust and widely used method for forming ether linkages. The general synthetic workflow is depicted below.





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